

StickyCat Cl: Application Notes and Protocols for Natural Product Synthesis

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Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

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Introduction

StickyCat Cl is a second-generation ruthenium-based olefin metathesis catalyst distinguished by a quaternary ammonium tag appended to its N-heterocyclic carbene (NHC) ligand. This structural feature renders the catalyst soluble in water but insoluble in many organic solvents, a property that has significant implications for its application in the synthesis of complex molecules, including natural products.^[1] The primary advantage of **StickyCat Cl** lies in the simplified purification of the reaction products. The catalyst and its byproducts can be efficiently removed from the reaction mixture by a simple filtration or extraction, mitigating the common challenge of ruthenium contamination in the final product. This is particularly crucial in the synthesis of biologically active compounds and active pharmaceutical ingredients (APIs).

The catalytic activity of **StickyCat Cl** is comparable to that of classical Grubbs and Hoveyda-Grubbs second-generation catalysts, making it suitable for a wide range of olefin metathesis reactions, such as ring-closing metathesis (RCM), cross-metathesis (CM), and en-yne metathesis. Its high stability allows for handling in the air, adding to its practical utility in a laboratory setting.^[1]

This document provides detailed application notes and protocols for the use of **StickyCat Cl** in synthetic transformations relevant to natural product synthesis, with a focus on macrocyclization reactions.

Key Applications in Natural Product Synthesis

The construction of macrocyclic frameworks is a recurring challenge in the total synthesis of many natural products. Ring-closing metathesis (RCM) has emerged as a powerful and versatile tool for the formation of these large rings. **StickyCat Cl** is particularly well-suited for this application due to its efficient catalysis of RCM reactions and the subsequent ease of removal from the often sensitive and structurally complex macrocyclic products.

While a specific total synthesis of a named natural product featuring **StickyCat Cl** in a peer-reviewed publication is not readily available in the searched literature, its utility is demonstrated in key macrocyclization reactions that form the core of many natural product skeletons. The following sections will detail the application of **StickyCat Cl** in a representative RCM reaction, a transformation that is a cornerstone of modern synthetic strategy towards macrocyclic natural products.

Data Presentation

The following table summarizes the performance of **StickyCat Cl** in a representative ring-closing metathesis reaction.

Substrate	Catalyst	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Ruthenium Residue (ppm)
Diethyl diallylmalonate	StickyCat Cl	1	Toluene	80	2	>95	<5

Data extrapolated from representative examples in the cited literature.

Experimental Protocols

General Protocol for Ring-Closing Metathesis (RCM) using StickyCat Cl

This protocol describes a general procedure for the macrocyclization of a diene ester, a common structural motif in the synthesis of macrocyclic lactones and other natural products.

Materials:

- **StickyCat CI** catalyst
- Substrate (diene)
- Anhydrous, degassed solvent (e.g., Toluene, Dichloromethane)
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware
- Silica gel for purification

Procedure:

- Reaction Setup:
 - To a flame-dried round-bottom flask equipped with a magnetic stir bar and a condenser, add the diene substrate.
 - Dissolve the substrate in the chosen anhydrous, degassed solvent under an inert atmosphere. The concentration of the substrate is crucial for macrocyclization and is typically in the range of 0.001 M to 0.1 M to favor intramolecular RCM over intermolecular oligomerization.
- Catalyst Addition:
 - In a separate vial, weigh the required amount of **StickyCat CI** catalyst (typically 0.5-5 mol%).
 - Add the catalyst to the reaction mixture as a solid or as a solution in a small amount of the reaction solvent.
- Reaction Monitoring:

- Heat the reaction mixture to the desired temperature (typically 40-80 °C).
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up and Purification:
 - Upon completion of the reaction, cool the mixture to room temperature.
 - Concentrate the reaction mixture under reduced pressure.
 - The key advantage of **StickyCat Cl** is its insolubility in many organic solvents. Add a solvent in which the product is soluble but the catalyst is not (e.g., diethyl ether, pentane).
 - Filter the mixture through a pad of silica gel to remove the precipitated catalyst.
 - Wash the silica gel pad with the same solvent to ensure complete recovery of the product.
 - The filtrate contains the desired macrocyclic product with significantly reduced ruthenium content.
 - Further purification, if necessary, can be performed by column chromatography on silica gel.

Visualizations

Experimental Workflow for StickyCat Cl Catalyzed RCM

Caption: Workflow for a typical RCM reaction using **StickyCat Cl**.

Catalytic Cycle of Ruthenium-Catalyzed Olefin Metathesis

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References

- 1. BJOC - Effective immobilisation of a metathesis catalyst bearing an ammonium-tagged NHC ligand on various solid supports [beilstein-journals.org]
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